

Pyridine-2-carboxylic Anhydride: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pyridine-2-carboxylic anhydride*

Cat. No.: *B102562*

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Disclaimer: A specific Safety Data Sheet (SDS) for **Pyridine-2-carboxylic anhydride** (CAS No. 16837-39-1) is not readily available in public databases. The following guide has been compiled based on safety information for structurally similar compounds, including Picolinic Acid (Pyridine-2-carboxylic acid), 2,3-Pyridinedicarboxylic anhydride, and general principles for handling chemical anhydrides. Researchers and drug development professionals should treat this information as a guideline and perform a thorough risk assessment before handling this compound.

This technical guide provides an in-depth overview of the potential hazards, safety precautions, and handling procedures for **Pyridine-2-carboxylic anhydride**. The information is intended for researchers, scientists, and professionals in drug development who may work with this compound.

Hazard Identification and Classification

Based on data from related pyridine carboxylic acid derivatives, **Pyridine-2-carboxylic anhydride** is anticipated to be a hazardous substance. The primary hazards are expected to be:

- Skin Corrosion/Irritation: Likely to cause skin irritation upon contact.^{[1][2]} Prolonged or repeated exposure may lead to dermatitis.
- Serious Eye Damage/Irritation: Expected to cause serious eye irritation or damage.^{[1][2][3]}

- Respiratory Tract Irritation: Inhalation of dust or fumes may cause respiratory tract irritation.
[1][2]
- Harmful if Swallowed: Oral ingestion may be harmful.[3]

Table 1: GHS Hazard Classification (Inferred)

Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 1/2A	H318/H319: Causes serious eye damage/irritation
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed

Note: This classification is inferred from structurally similar compounds and should be used for guidance only.

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for safe handling and storage.

Table 2: Physical and Chemical Properties of **Pyridine-2-carboxylic Anhydride**

Property	Value
CAS Number	16837-39-1
Molecular Formula	C ₁₂ H ₈ N ₂ O ₃
Molecular Weight	228.2 g/mol
Appearance	Solid (form may vary)
Melting Point	Not available
Boiling Point	Not available
Solubility	Likely reacts with water
Stability	Moisture sensitive.[1] Stable under recommended storage conditions.

Exposure Controls and Personal Protection

To minimize exposure and ensure personnel safety, a hierarchy of controls should be implemented.

Engineering Controls

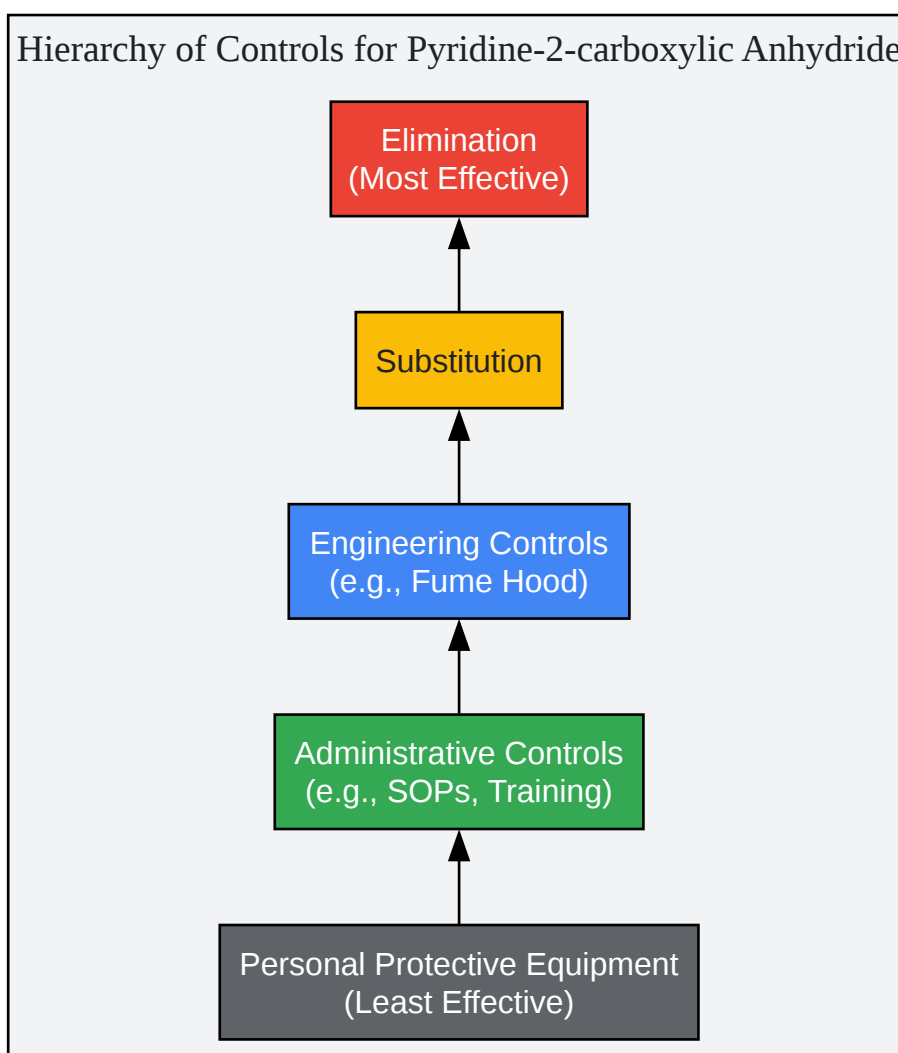
- Ventilation: Work with **Pyridine-2-carboxylic anhydride** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[4]
- Eyewash Stations and Safety Showers: Eyewash stations and safety showers must be readily accessible in the immediate work area.[1]

Personal Protective Equipment (PPE)

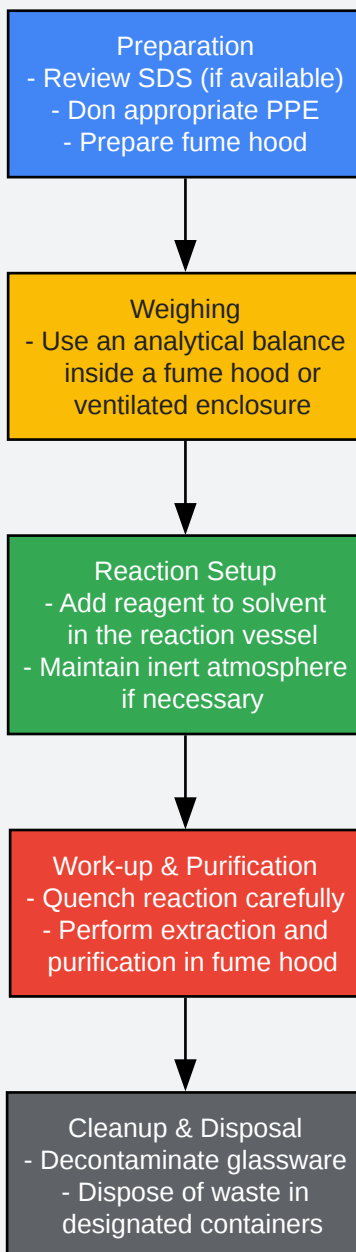
- Eye and Face Protection: Chemical safety goggles or a face shield are mandatory to protect against splashes and dust.[1][3]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile) and a lab coat or chemical-resistant apron should be worn to prevent skin contact.[1][5]

- Respiratory Protection: If there is a risk of inhaling dust or aerosols, a NIOSH-approved respirator with an appropriate cartridge should be used.[\[1\]](#)

Hierarchy of Controls for Pyridine-2-carboxylic Anhydride



Safe Handling Workflow for Pyridine-2-carboxylic Anhydride



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